

A Comprehensive Technical Guide to the Physical Properties of **cis-1,2-Cyclohexanediol**

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Compound of Interest

Compound Name: *cis-1,2-Cyclohexanediol*

Cat. No.: *B155557*

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This guide provides an in-depth overview of the core physical properties of **cis-1,2-Cyclohexanediol**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for property determination, and a logical workflow for its characterization.

Core Physical and Chemical Properties

cis-1,2-Cyclohexanediol is a cyclic organic compound notable for its two hydroxyl groups on adjacent carbons in a cis configuration. This structure significantly influences its physical and chemical behavior, particularly its polarity and hydrogen bonding capabilities.

Data Presentation: Physical Properties

The following table summarizes the key physical properties of **cis-1,2-Cyclohexanediol**.

Property	Value	Notes
Molecular Formula	C ₆ H ₁₂ O ₂	
Molecular Weight	116.16 g/mol	[1][2][3]
Appearance	White to almost white crystalline powder or flakes.[1][2][3]	
Melting Point	97-101 °C	A range of 98-101 °C is also reported.[2]
Boiling Point	116 °C at 13 mmHg[1][4]	Another source reports 120 °C at 15 torr.[2]
Density	1.183 g/cm ³ [2]	An estimated value of 1.0297 is also available.[4][5]
Water Solubility	Soluble.[2][6]	Moderately soluble due to hydrogen bonding from hydroxyl groups.[6]
Solubility in Organic Solvents	Soluble in methanol and ethanol.[1][4][5][6]	
pKa	14.49 ± 0.40 (Predicted)	[4][5]
Vapor Pressure	0.01 mmHg	[3]

Spectral Data

Spectrum Type	Key Peaks/Shifts (Solvent)
^1H NMR	Chemical shifts are available in databases for solvents like CDCl_3 and D_2O . [7] [8]
^{13}C NMR	Chemical shifts have been recorded in CDCl_3 and D_2O . [7] [8]
Infrared (IR)	In CCl_4 , a peak at 3628 cm^{-1} is attributed to the free OH group, and a peak around 3590 cm^{-1} corresponds to the intramolecularly bonded OH group. [9]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **cis-1,2-Cyclohexanediol** are outlined below.

Determination of Melting Point

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the **cis-1,2-Cyclohexanediol** sample is dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.

- Place the capillary tube into the heating block or oil bath of the melting point apparatus.
- Heat the sample at a steady rate of approximately 10-20 °C per minute initially.
- As the temperature approaches the expected melting point (around 90 °C), reduce the heating rate to 1-2 °C per minute to ensure accurate determination.
- Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the melting point.

Determination of Boiling Point (Reduced Pressure)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure. Since **cis-1,2-Cyclohexanediol** has a high boiling point at atmospheric pressure, it is determined under reduced pressure to prevent decomposition.

Apparatus:

- Short-path distillation apparatus
- Round-bottom flask
- Thermometer and adapter
- Vacuum pump and manometer
- Heating mantle

Procedure:

- Place a small amount of **cis-1,2-Cyclohexanediol** into the round-bottom flask.
- Assemble the short-path distillation apparatus, ensuring all joints are properly sealed.
- Position the thermometer bulb just below the side arm leading to the condenser.
- Connect the apparatus to a vacuum pump and reduce the pressure to the desired level (e.g., 13 mmHg).

- Begin heating the sample gently.
- Record the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Determination of Solubility

Principle: Solubility is the ability of a solute to dissolve in a solvent to form a homogeneous solution. This is a qualitative assessment.

Apparatus:

- Small test tubes
- Spatula
- Vortex mixer (optional)
- Various solvents (e.g., water, methanol, ethanol, diethyl ether)

Procedure:

- Place approximately 10 mg of **cis-1,2-Cyclohexanediol** into a small test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vigorously shake or vortex the test tube for 1-2 minutes.
- Observe the mixture. If the solid completely disappears, the compound is considered soluble. If a solid remains, it is insoluble. If some dissolves, it is partially soluble.[\[10\]](#)[\[11\]](#)[\[12\]](#)
[\[13\]](#)[\[14\]](#)
- Repeat this process for each solvent to be tested.

Spectroscopic Analysis

a) Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy provides detailed information about the molecular structure of a compound by observing the magnetic properties of atomic nuclei.

Apparatus:

- NMR spectrometer
- NMR tubes
- Deuterated solvent (e.g., CDCl_3 , D_2O)
- Pipettes

Procedure for ^1H and ^{13}C NMR:

- Dissolve 5-10 mg of **cis-1,2-Cyclohexanediol** in approximately 0.7 mL of a suitable deuterated solvent in a small vial.
- Transfer the solution to a clean, dry NMR tube.
- Place the NMR tube in the spectrometer.
- Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.
- Process the spectra to determine chemical shifts, integration (for ^1H), and coupling constants.

b) Infrared (IR) Spectroscopy

Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. This provides information about the functional groups present.

Apparatus:

- FTIR spectrometer

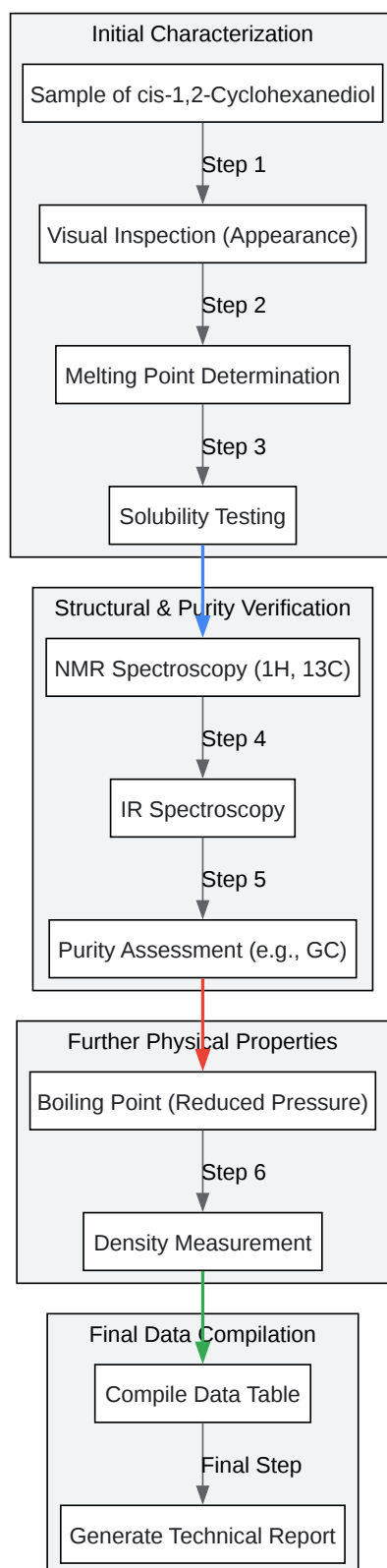
- Sample holder (e.g., KBr pellet press or ATR accessory)
- Mortar and pestle (for KBr pellet)

Procedure (KBr Pellet Method):

- Thoroughly mix a small amount (1-2 mg) of **cis-1,2-Cyclohexanediol** with approximately 100 mg of dry KBr powder in a mortar.
- Press the mixture into a thin, transparent pellet using a hydraulic press.
- Place the pellet in the sample holder of the FTIR spectrometer.
- Acquire the IR spectrum, typically in the range of 4000-400 cm^{-1} .
- Identify the characteristic absorption bands, particularly for the O-H and C-O functional groups.

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a sample of **cis-1,2-Cyclohexanediol**.



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